

Application Notes and Protocols: Immunohistochemistry for ATV2301 Target

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Compound of Interest

Compound Name: ATV2301

Cat. No.: B15567567

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Introduction

This document provides a detailed protocol for the immunohistochemical (IHC) staining of the target of **ATV2301** in formalin-fixed, paraffin-embedded (FFPE) tissue sections. The following procedures are intended to guide researchers, scientists, and drug development professionals in the accurate detection and visualization of the **ATV2301** target protein. Adherence to this protocol will facilitate the generation of reliable and reproducible results for preclinical and clinical research.

Quantitative Data Summary

No quantitative data for **ATV2301** is publicly available at this time. A placeholder table is provided below for the user to populate with their experimental data.

Sample ID	ATV2301 Target Expression (H-Score)	Subcellular Localization	Percentage of Positive Cells (%)
Control_01			
Treated_01			
Control_02			
Treated_02			

Experimental Protocol: Immunohistochemistry

This protocol outlines the key steps for performing IHC staining for the **ATV2301** target on FFPE tissue sections.

1. Materials and Reagents

- FFPE tissue sections (4-5 µm) on positively charged slides
- Xylene
- Ethanol (100%, 95%, 80%, 70%)
- Deionized water (dH₂O)
- Antigen Retrieval Buffer (e.g., Citrate Buffer, pH 6.0 or Tris-EDTA, pH 9.0)
- Wash Buffer (e.g., Phosphate Buffered Saline with 0.05% Tween-20, PBS-T)
- Hydrogen Peroxide (3%)
- Blocking Buffer (e.g., 5% Normal Goat Serum in PBS-T)
- Primary Antibody against the **ATV2301** target (diluted in blocking buffer)
- HRP-conjugated Secondary Antibody

- DAB (3,3'-Diaminobenzidine) Substrate Kit
- Hematoxylin (for counterstaining)
- Mounting Medium
- Cover slips

2. Deparaffinization and Rehydration

- Immerse slides in two changes of xylene for 5 minutes each.
- Hydrate the sections by sequential immersion in:
 - 100% Ethanol: 2 changes, 3 minutes each.
 - 95% Ethanol: 2 minutes.
 - 80% Ethanol: 2 minutes.
 - 70% Ethanol: 2 minutes.
- Rinse with dH₂O for 5 minutes.

3. Antigen Retrieval

- This step is crucial for unmasking the antigenic epitope. The optimal method should be determined empirically.
- Heat-Induced Epitope Retrieval (HIER):
 - Pre-heat the Antigen Retrieval Buffer to 95-100°C in a water bath or steamer.
 - Immerse the slides in the pre-heated buffer and incubate for 20-30 minutes.
 - Allow the slides to cool down in the buffer for 20 minutes at room temperature.
 - Rinse with dH₂O and then with PBS-T.

4. Peroxidase Blocking

- Incubate the slides in 3% Hydrogen Peroxide for 10-15 minutes at room temperature to quench endogenous peroxidase activity.
- Rinse with PBS-T three times for 5 minutes each.

5. Blocking

- Incubate the slides with Blocking Buffer for 30-60 minutes at room temperature to prevent non-specific antibody binding.

6. Primary Antibody Incubation

- Dilute the primary antibody against the **ATV2301** target to its optimal concentration in Blocking Buffer.
- Incubate the slides with the diluted primary antibody overnight at 4°C in a humidified chamber.

7. Secondary Antibody Incubation

- Rinse the slides with PBS-T three times for 5 minutes each.
- Incubate the slides with the HRP-conjugated secondary antibody for 1 hour at room temperature.

8. Detection

- Rinse the slides with PBS-T three times for 5 minutes each.
- Prepare the DAB substrate solution according to the manufacturer's instructions.
- Incubate the slides with the DAB solution until the desired brown color intensity is developed. Monitor under a microscope to avoid overstaining.
- Rinse the slides with dH₂O to stop the reaction.

9. Counterstaining

- Counterstain the slides with Hematoxylin for 30-60 seconds.
- "Blue" the sections in running tap water.

10. Dehydration and Mounting

- Dehydrate the sections by sequential immersion in:
 - 70% Ethanol: 2 minutes.
 - 80% Ethanol: 2 minutes.
 - 95% Ethanol: 2 minutes.
 - 100% Ethanol: 2 changes, 3 minutes each.
- Clear the slides in two changes of xylene for 5 minutes each.
- Mount a coverslip on each slide using a permanent mounting medium.

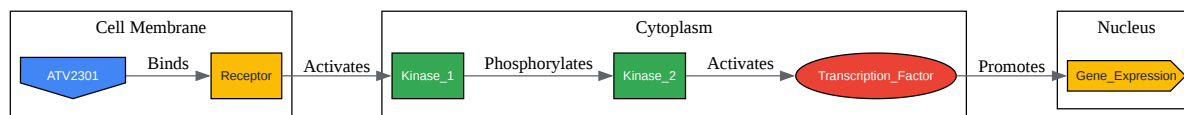
Visualization and Analysis

- Examine the slides under a light microscope.
- The **ATV2301** target will be visualized as a brown precipitate.
- The nucleus will be counterstained blue.
- Appropriate positive and negative controls should be included in each experiment to validate the staining.

Signaling Pathway

Information regarding the specific signaling pathway of the **ATV2301** target is not publicly available. A generalized signaling pathway diagram is provided below as a template.

Researchers should adapt this based on their findings.

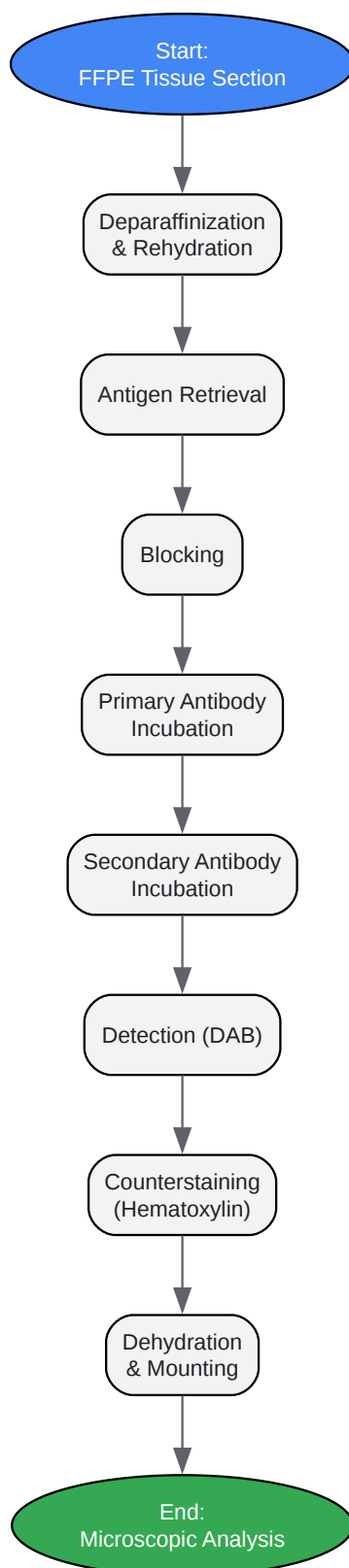


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Caption: Generalized signaling cascade initiated by **ATV2301** binding.

Experimental Workflow

The following diagram illustrates the major steps of the immunohistochemistry protocol.



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Caption: Immunohistochemistry experimental workflow.

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